

safety and handling precautions for 4-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2-methylaniline

Cat. No.: B164923

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-2-methylaniline**

Introduction

4-Chloro-2-methylaniline, also known as 2-amino-4-chlorotoluene or p-chloro-o-toluidine, is an aromatic amine used in the synthesis of various organic compounds, including dyes, pigments, and pharmaceuticals. Due to its potential health hazards, strict safety and handling precautions are imperative for researchers, scientists, and drug development professionals who may come into contact with this chemical. This guide provides a comprehensive overview of its properties, hazards, and safe handling procedures.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Chloro-2-methylaniline** is fundamental to its safe handling and storage.

Property	Value
CAS Number	95-69-2
Molecular Formula	C ₇ H ₈ ClN
Molecular Weight	141.60 g/mol
Appearance	White to tan crystalline solid
Melting Point	29-31 °C (84-88 °F)
Boiling Point	241 °C (466 °F)
Solubility in Water	1.3 g/L at 20 °C
Vapor Pressure	0.03 mmHg at 25 °C

Toxicological Data

Exposure to **4-Chloro-2-methylaniline** can lead to significant health effects. The following table summarizes key toxicological data.

Metric	Value	Species	Route
LD50 (Oral)	1600 mg/kg	Rat	Oral
LD50 (Dermal)	>2000 mg/kg	Rabbit	Dermal

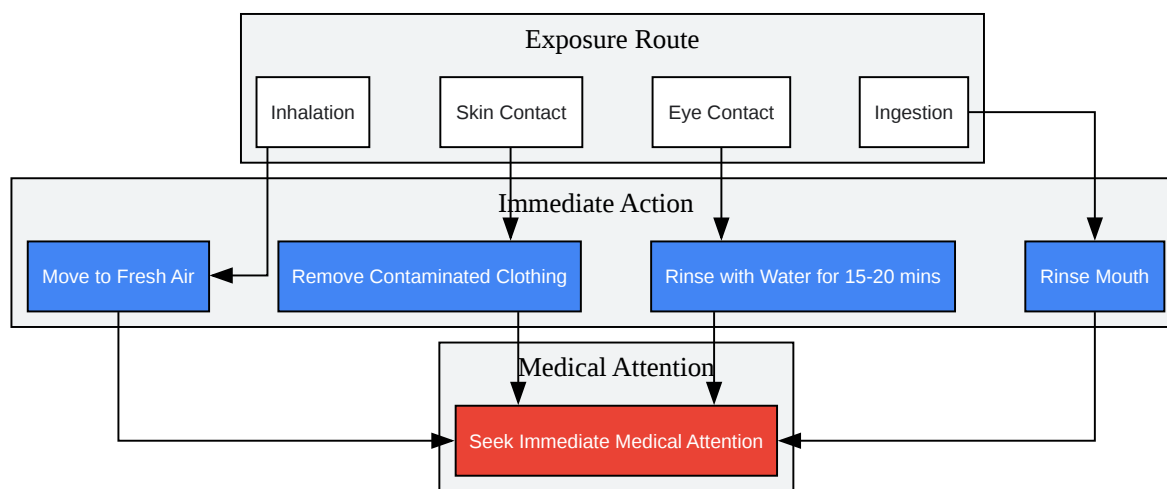
Health Hazards and First Aid

Summary of Health Hazards

- Acute Effects: Harmful if swallowed or in contact with skin. Causes skin irritation and serious eye irritation. May cause respiratory irritation.
- Chronic Effects: Suspected of causing cancer. May cause damage to organs through prolonged or repeated exposure.

First Aid Measures

The following diagram outlines the immediate first aid procedures following exposure to **4-Chloro-2-methylaniline**.



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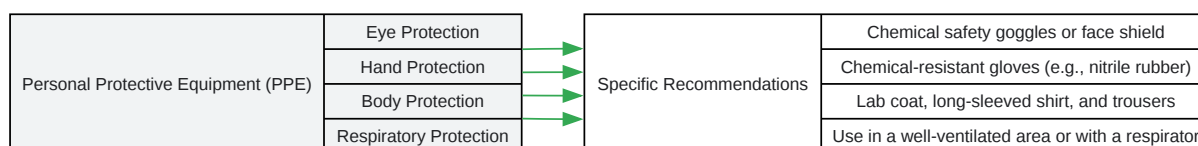
Caption: First aid procedures for **4-Chloro-2-methylaniline** exposure.

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure.

Personal Protective Equipment (PPE)

The following diagram illustrates the necessary PPE for handling **4-Chloro-2-methylaniline**.



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Caption: Recommended Personal Protective Equipment (PPE).

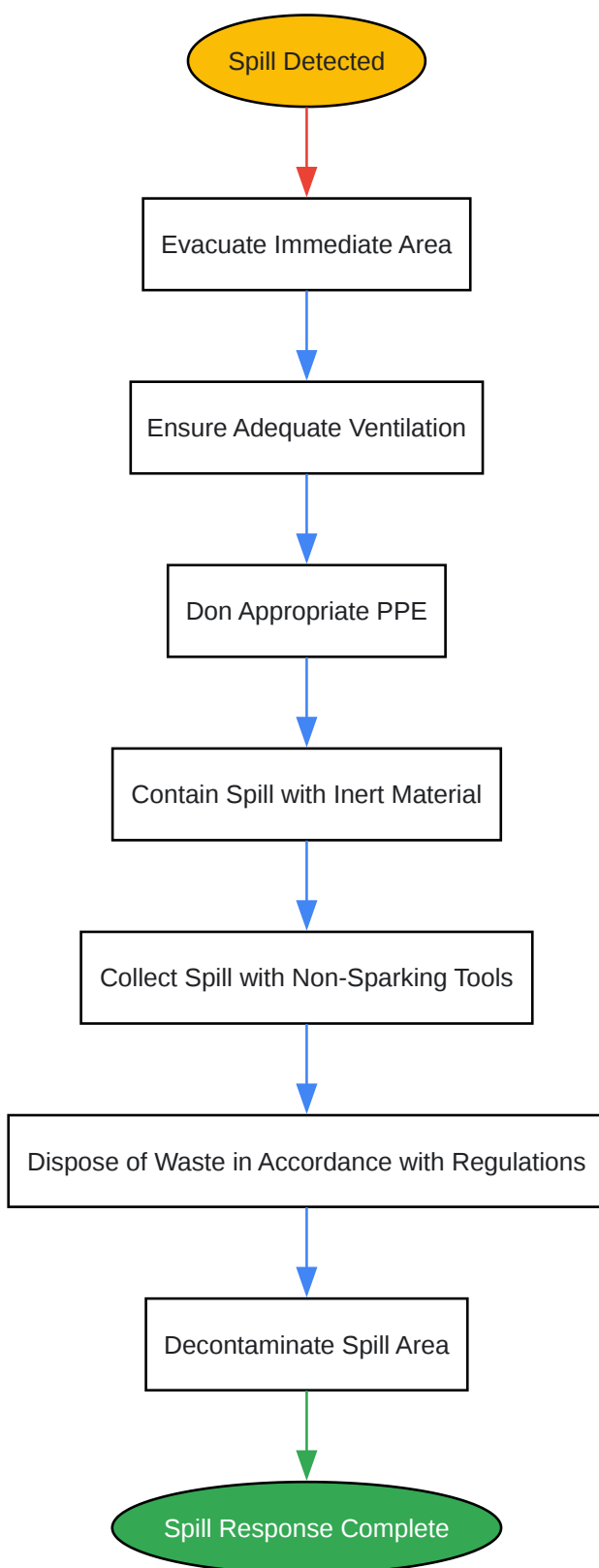
Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as oxidizing agents.
- Store in an area designated for carcinogens.

Spill and Emergency Procedures

In the event of a spill or release, follow these procedures to ensure safety and minimize environmental contamination.

Spill Response Workflow



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Caption: Workflow for responding to a **4-Chloro-2-methylaniline** spill.

Experimental Protocols

Acute Oral Toxicity Study (Representative Protocol)

This protocol is a generalized representation based on OECD Guideline 423.

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Acclimatization:** Animals are housed in standard conditions and acclimatized for at least 5 days before the study.
- **Dose Administration:** A starting dose of 1600 mg/kg (based on the known LD50) is administered to a group of three animals by gavage.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Data Analysis:** The LD50 is estimated based on the observed mortality.

Disposal Considerations

Dispose of **4-Chloro-2-methylaniline** and its contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is considered a hazardous waste.

Disclaimer

This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) for **4-Chloro-2-methylaniline** before use.

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